

(4-Methoxyphenyl)hydrazine: A Technical Guide to Toxicological Data and Safety Precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (4-Methoxyphenyl)hydrazine

Cat. No.: B1593770

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data and essential safety precautions for **(4-Methoxyphenyl)hydrazine** and its hydrochloride salt. Due to the limited publicly available quantitative toxicity data for this specific compound, this guide incorporates information on the closely related and well-studied aromatic hydrazine, phenylhydrazine, to provide a comparative toxicological context. Adherence to the safety protocols outlined herein is critical when handling this compound in a research and development setting.

Toxicological Data

Quantitative toxicological data for **(4-Methoxyphenyl)hydrazine** is not readily available in public databases. The following table summarizes the known hazard classifications. For comparative purposes, a table with quantitative data for the related compound, phenylhydrazine, is also provided.

Table 1: Toxicological Summary for **(4-Methoxyphenyl)hydrazine** Hydrochloride

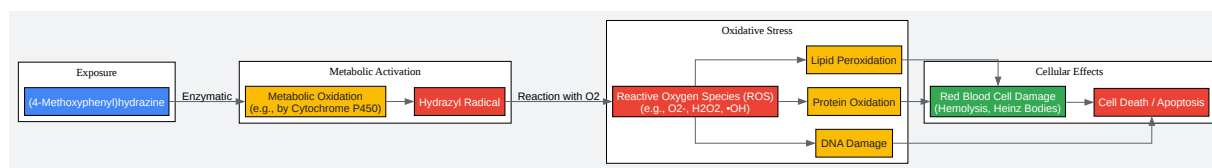
| Hazard Classification | Description | Citations |
|-----------------------------|--|---|
| Acute Oral Toxicity | Category 4: Harmful if swallowed. | [1] [2] |
| Acute Dermal Toxicity | Category 4: Harmful in contact with skin. | [1] [2] |
| Acute Inhalation Toxicity | Category 4: Harmful if inhaled. | [1] [2] |
| Skin Sensitization | Category 1: May cause an allergic skin reaction. | [1] [2] [3] |
| Skin Irritation | Causes skin irritation. | [2] [4] [5] |
| Eye Irritation | Causes eye irritation, may cause chemical conjunctivitis. | [2] [4] [5] |
| Respiratory Irritation | Causes respiratory tract irritation. Can produce delayed pulmonary edema. | [2] [4] [5] |
| Gastrointestinal Irritation | May cause gastrointestinal irritation with nausea, vomiting, and diarrhea. | [4] [5] |
| Carcinogenicity | Not listed by ACGIH, IARC, NTP, or CA Prop 65. | [4] |
| LD50/LC50 | Not available. | [4] |

Table 2: Acute Toxicity Data for Phenylhydrazine (for comparative purposes)

| Route | Species | LD50 Value | Citations |
|------------|------------|------------------------------|-----------|
| Oral | Rat | 188 mg/kg | [4] |
| Oral | Mouse | 80-188 mg/kg | [1] |
| Oral | Guinea Pig | 80-188 mg/kg | [1] |
| Oral | Rabbit | 80-188 mg/kg | [1] |
| Dermal | Rabbit | 380 mg/kg (20-30% mortality) | [1] |
| Inhalation | Rat | LC50: 2745 mg/m ³ | [1] |
| Inhalation | Mouse | LC50: 2093 mg/m ³ | [1] |

Mechanism of Toxicity: Oxidative Stress Pathway

Aromatic hydrazines, such as phenylhydrazine, are known to induce toxicity primarily through the generation of reactive oxygen species (ROS), leading to oxidative stress. This process can cause significant damage to cellular components, particularly red blood cells. While the specific pathway for **(4-Methoxyphenyl)hydrazine** has not been elucidated, a similar mechanism is plausible.



[Click to download full resolution via product page](#)

Caption: Plausible toxicity pathway for aromatic hydrazines.

Safety Precautions

Due to its hazardous nature, strict safety protocols must be followed when handling **(4-Methoxyphenyl)hydrazine**.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent exposure.

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
[4] Fire/flame resistant and impervious clothing is recommended.[1]
- **Respiratory Protection:** A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[4] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[1]

Handling and Storage

- **Handling:** Wash hands and any exposed skin thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[1] Avoid breathing dust, fume, gas, mist, vapors, or spray.
[1] Use only outdoors or in a well-ventilated area.[1] Contaminated work clothing should not be allowed out of the workplace.[1]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3]
Keep away from incompatible materials such as strong oxidizing agents.[3][4]

First Aid Measures

- **If Inhaled:** Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3]

- If on Skin: Wash with plenty of soap and water.[3] If skin irritation or a rash occurs, get medical advice/attention.[3] Wash contaminated clothing before reuse.[3]
- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[3] Rinse mouth.[3]

Experimental Protocols for Toxicity Assessment

Standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are recommended for assessing the toxicity of chemical substances. The following are summaries of relevant protocols that can be adapted for **(4-Methoxyphenyl)hydrazine**.

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to assess the acute oral toxicity of a substance by using a fixed-dose procedure, which avoids using death as an endpoint and instead relies on the observation of clear signs of toxicity.[6]

- Sighting Study: A single animal is dosed at a starting dose (e.g., 300 mg/kg in the absence of prior information) to determine the appropriate starting dose for the main study.[6]
- Main Study: Groups of 5 animals of a single sex (typically female rats) are dosed in a stepwise manner at fixed dose levels (5, 50, 300, 2000 mg/kg).[6][7]
- Administration: The test substance is administered as a single oral dose by gavage.[7]
- Observation: Animals are observed for a minimum of 14 days for signs of toxicity and mortality.[6] Body weight is recorded weekly.[7]
- Endpoint: The study allows for the classification of the substance according to the Globally Harmonised System (GHS) based on the observed toxicity.[7] A gross necropsy is performed on all animals at the end of the study.[6]

Acute Dermal Toxicity (OECD Guideline 402)

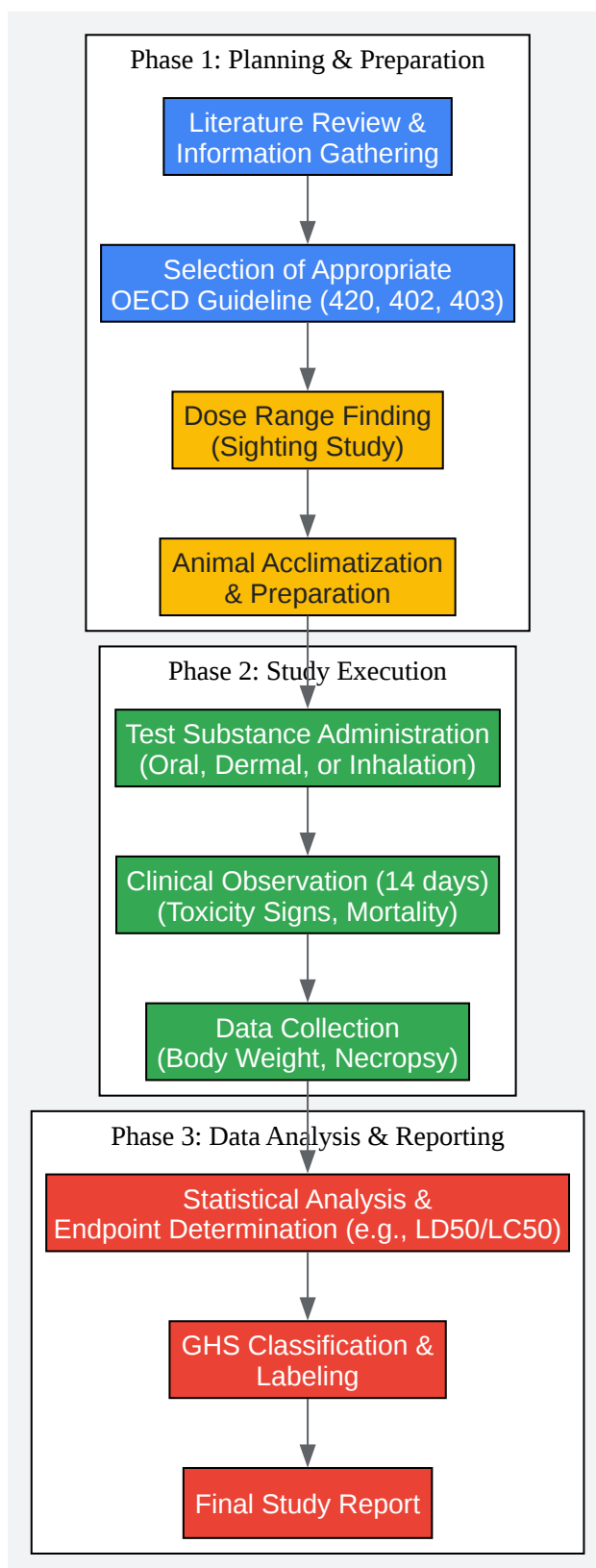
This guideline outlines a procedure for assessing the acute toxicity of a substance applied to the skin.

- Preparation: The test substance is applied to a shaved area of the skin (approximately 10% of the body surface) of the test animal (typically rats).[8]
- Application: The substance is held in contact with the skin for a 24-hour period using a porous gauze dressing.[8][9]
- Dosing: A fixed-dose procedure is used, starting with a dose based on available data or a range-finding study.[9]
- Observation: Animals are observed for at least 14 days for signs of toxicity and mortality.[8] Body weights are recorded weekly, and the application site is examined for irritation.[9]
- Endpoint: The study provides information on dermal toxicity and allows for GHS classification. A gross necropsy is performed on all animals.[8]

Acute Inhalation Toxicity (OECD Guideline 403)

This guideline is used to determine the health hazards associated with short-term inhalation exposure to a chemical.

- Exposure: Animals (typically rats) are exposed to the test substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period (usually 4 hours).[5]
- Protocols: Two main protocols are described: a traditional LC50 protocol using at least three concentrations, and a Concentration x Time (C x T) protocol which assesses toxicity across multiple exposure durations.[5][10]
- Observation: Animals are observed for at least 14 days for signs of toxicity and mortality.[5][10] Body weight and clinical observations are recorded.[5]
- Endpoint: The study allows for the estimation of the LC50 and classification of the substance for inhalation toxicity. A gross necropsy is performed on all animals.[5]



[Click to download full resolution via product page](#)

Caption: General experimental workflow for toxicity assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. testinglab.com [testinglab.com]
- 2. OECD Test Guideline 420: Acute Oral Toxicity - Fixed Dose | PDF [slideshare.net]
- 3. OECD No. 403: Acute Inhalation Test - Analytice [analytice.com]
- 4. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 5. eurolab.net [eurolab.net]
- 6. Acute Oral Toxicity test – Fixed Dose Procedure (OECD 420: 2001). - IVAMI [ivami.com]
- 7. oecd.org [oecd.org]
- 8. nucro-technics.com [nucro-technics.com]
- 9. Acute Dermal Toxicity OECD 402 - Altogen Labs [altogenlabs.com]
- 10. oecd.org [oecd.org]
- To cite this document: BenchChem. [(4-Methoxyphenyl)hydrazine: A Technical Guide to Toxicological Data and Safety Precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1593770#toxicological-data-and-safety-precautions-for-4-methoxyphenyl-hydrazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com